

"1,4-bis[(trimethylsilyl)ethynyl]benzene as a monomer for conjugated polymers"

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Compound Name: 1,4-Bis[(trimethylsilyl)ethynyl]benzene

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This technical guide provides a comprehensive overview of **1,4-bis[(trimethylsilyl)ethynyl]benzene**, a key monomer used in the synthesis of conjugated polymers. Its unique structure, featuring a central benzene ring flanked by two trimethylsilyl (TMS)-protected acetylene units, makes it an invaluable building block for creating advanced materials with tailored optoelectronic properties. This document details the monomer's properties, synthesis, polymerization methodologies, and the characteristics of the resulting polymers, with a focus on experimental procedures and quantitative data.

Monomer Profile: 1,4-bis[(trimethylsilyl)ethynyl]benzene

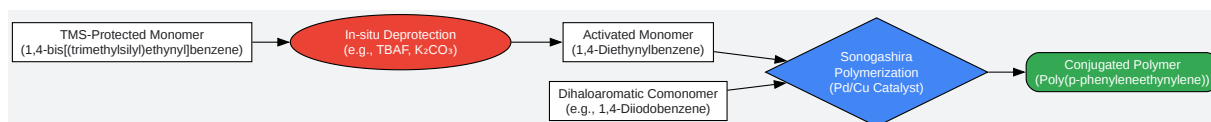
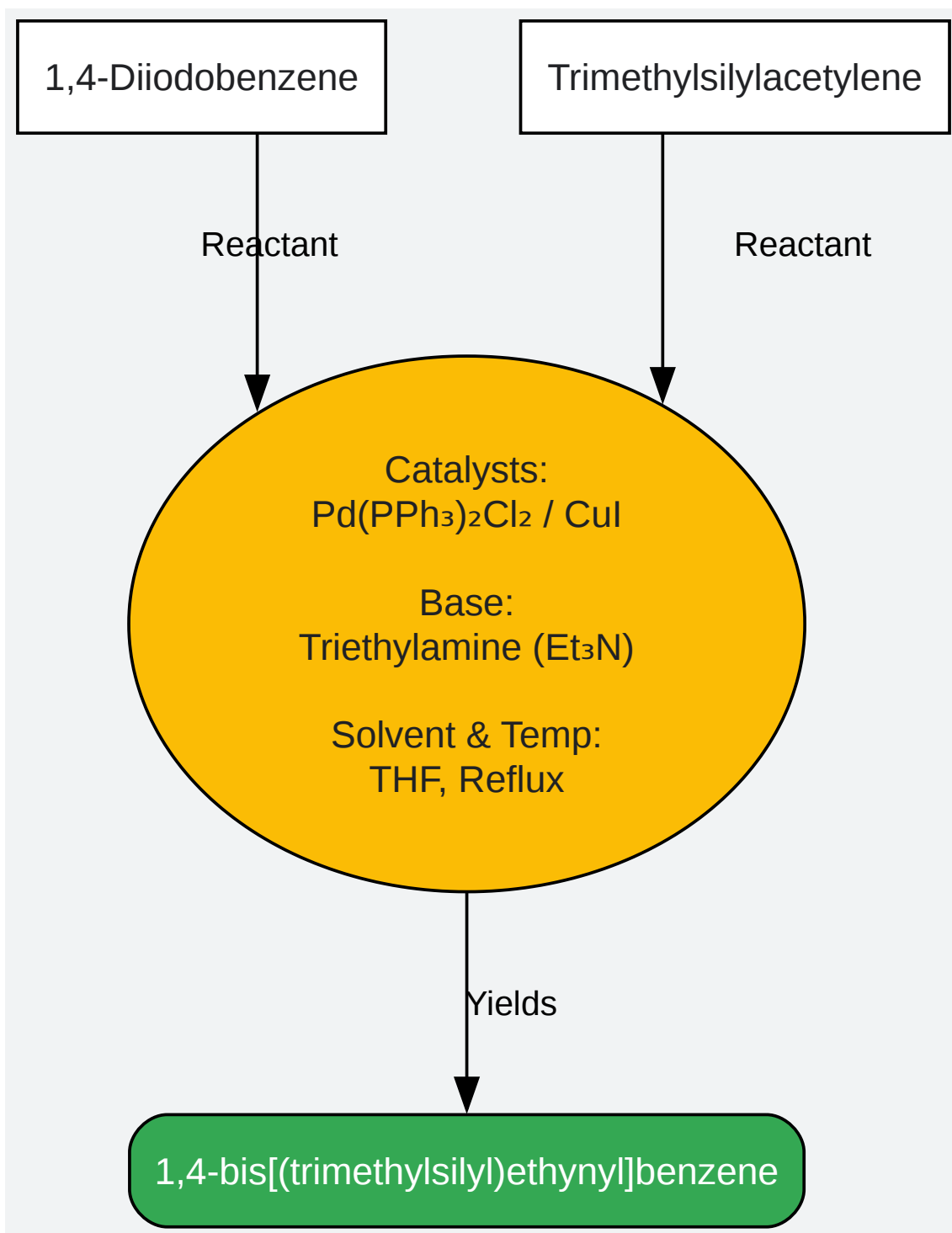
1,4-bis[(trimethylsilyl)ethynyl]benzene is a crystalline solid at room temperature. The TMS groups serve two critical functions: they protect the terminal alkyne protons, preventing unwanted side reactions like oxidative coupling, and they enhance the monomer's solubility in common organic solvents, facilitating processing.

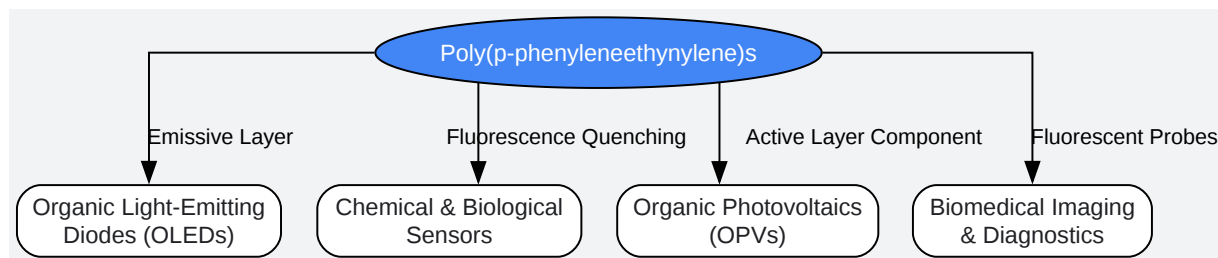
Table 1: Physicochemical Properties of **1,4-bis[(trimethylsilyl)ethynyl]benzene**

Property	Value	Reference
CAS Number	17938-13-5	[1][2]
Molecular Formula	C ₁₆ H ₂₂ Si ₂	[1][3]
Molecular Weight	270.52 g/mol	[2][4]
Appearance	Pale cream to yellow crystalline powder	[5]
Melting Point	121-123 °C (lit.)	[1][2]
Assay	≥96.0%	[5]
Storage Temperature	2-8°C	[1][2]
InChI Key	CMTMWEXUJQSPCA-UHFFFAOYSA-N	[1][3]

Synthesis of the Monomer

The most common and efficient method for synthesizing **1,4-bis[(trimethylsilyl)ethynyl]benzene** is the Sonogashira cross-coupling reaction. This palladium- and copper-catalyzed reaction couples a dihalogenated benzene, typically 1,4-diiodobenzene or 1,4-dibromobenzene, with trimethylsilylacetylene.





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